

"analytical standards for N-Dechloroethyl Cyclophosphamide"

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Compound of Interest

Compound Name: *N-Dechloroethyl
Cyclophosphamide*

CAS No.: 36761-83-8

Cat. No.: B193319

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An Application Note on the Analytical Standards and Protocols for the Quantification of **N-Dechloroethyl Cyclophosphamide**

Authored by: A Senior Application Scientist

Executive Summary and Significance

Cyclophosphamide, a cornerstone of chemotherapy, undergoes extensive metabolic transformation in vivo to exert its cytotoxic effects.[1] **N-Dechloroethyl Cyclophosphamide** is a significant metabolite formed through the N-dechloroethylation pathway, a process that also generates the neurotoxic and nephrotoxic byproduct, chloroacetaldehyde.[1][2] Furthermore, as a potential degradant or process-related impurity in the active pharmaceutical ingredient (API), the precise quantification of **N-Dechloroethyl Cyclophosphamide** is paramount for ensuring the safety, stability, and efficacy of cyclophosphamide-based therapies.[3][4]

This technical guide provides validated, field-proven protocols for the accurate quantification of **N-Dechloroethyl Cyclophosphamide**. It is designed for researchers, quality control analysts, and clinical scientists who require robust analytical methods for two distinct applications: the

quality assessment of pharmaceutical formulations and the bioanalysis of plasma samples for pharmacokinetic and therapeutic drug monitoring. The methodologies detailed herein—High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Ultra-High-Performance Liquid Chromatography with tandem mass spectrometry (UHPLC-MS/MS)—are selected for their precision, sensitivity, and fitness for purpose in their respective domains.

Physicochemical Profile of the Analytical Standard

A certified reference standard is the bedrock of any quantitative analysis. Its well-characterized nature ensures the traceability, accuracy, and reproducibility of analytical results. The key properties of the **N-Dechloroethyl Cyclophosphamide** analytical standard are summarized below.

Property	Value	Source(s)
Chemical Name	N-Dechloroethyl Cyclophosphamide	[5]
CAS Number	36761-83-8	[5][6]
Molecular Formula	C ₅ H ₁₂ ClN ₂ O ₂ P	[5][7]
Molecular Weight	198.59 g/mol	[5][7]
Chemical Structure	2-((2-chloroethyl)amino)tetrahydro-2H-1,3,2-oxazaphosphorine 2-oxide	[7]

Rationale for Analytical Method Selection

The choice of an analytical technique is dictated by the analytical question, the sample matrix, and the required sensitivity. For **N-Dechloroethyl Cyclophosphamide**, a two-pronged approach is optimal.

- For Pharmaceutical Analysis (Impurity Profiling): High-Performance Liquid Chromatography with UV detection (HPLC-UV) is the method of choice. It is a robust, cost-effective, and universally available technique ideal for the quality control (QC) environment.[3] Its ability to

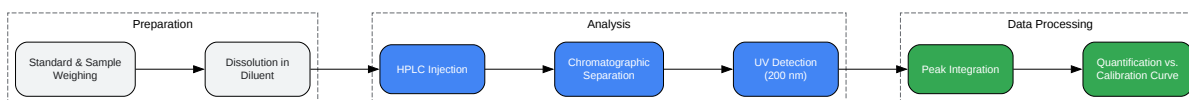
separate the parent drug from its related compounds with high precision makes it suitable for quantifying impurities in bulk drug substances and finished products, where concentrations are relatively higher than in biological samples.[8] The United States Pharmacopeia (USP) has historically used chromatographic methods for related compounds, and modern HPLC methods offer superior quantitation over older techniques like TLC.[3][9]

- For Bioanalysis (Pharmacokinetic & TDM Studies): Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS) is the gold standard. Biological matrices such as plasma are incredibly complex. The unparalleled selectivity of tandem mass spectrometry, which monitors a specific precursor-to-product ion transition, allows for the accurate measurement of the analyte with minimal interference from endogenous components.[10][11] This, combined with its exceptional sensitivity, is essential for quantifying the low concentrations of metabolites typically found in patient samples.[10]

Protocol 1: Quantification in Pharmaceutical Preparations by HPLC-UV

This protocol provides a stability-indicating HPLC method for the determination of **N-Dechloroethyl Cyclophosphamide** as an impurity in cyclophosphamide drug substance.

Experimental Workflow



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Workflow for HPLC-UV analysis of **N-Dechloroethyl Cyclophosphamide**.

Materials and Reagents

- **N-Dechloroethyl Cyclophosphamide** Reference Standard (CRS)

- Cyclophosphamide API (for sample analysis)
- Acetonitrile (HPLC Grade)
- Potassium Dihydrogen Phosphate (KH_2PO_4 , ACS Grade)
- Sodium Hydroxide (for pH adjustment)
- Water (HPLC Grade, e.g., Milli-Q)

Step-by-Step Protocol

- Diluent Preparation: Prepare a solution of Methanol and Water in a 1:1 ratio.
- Mobile Phase Preparation:
 - Buffer (pH 7.0): Dissolve an appropriate amount of Potassium Dihydrogen Phosphate in HPLC grade water to make a 10mM solution. Adjust the pH to 7.0 with a dilute sodium hydroxide solution. Filter through a 0.45 μm membrane filter.[\[8\]](#)[\[12\]](#)
 - Mobile Phase A: Use the prepared pH 7.0 buffer.[\[12\]](#)
 - Mobile Phase B: Mix the pH 7.0 buffer and acetonitrile in a 20:80 v/v ratio.[\[12\]](#)
- Standard Stock Solution Preparation (e.g., 100 $\mu\text{g/mL}$):
 - Accurately weigh approximately 10 mg of **N-Dechloroethyl Cyclophosphamide** CRS into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with the Diluent.
- Calibration Standards:
 - Perform serial dilutions from the Standard Stock Solution using the Diluent to prepare a series of calibration standards (e.g., 0.1, 0.5, 1.0, 2.5, 5.0 $\mu\text{g/mL}$).
- Sample Solution Preparation (e.g., 1000 $\mu\text{g/mL}$ of API):

- Accurately weigh approximately 100 mg of Cyclophosphamide API into a 100 mL volumetric flask.
- Dissolve and dilute to volume with the Diluent.
- Chromatographic Analysis:
 - Inject the prepared standards and sample solution into the HPLC system.

Instrumental Conditions

Parameter	Condition	Rationale
HPLC System	Agilent 1260 or equivalent	A standard, reliable system for QC labs.
Column	Waters Symmetry Shield RP18 (250 x 4.6 mm, 5 µm) or equivalent C18 column	C18 columns provide excellent retention and separation for moderately polar compounds like cyclophosphamide and its impurities.[12]
Mobile Phase	Gradient elution using Mobile Phase A and B	A gradient is often necessary to provide good resolution between the main API peak and closely eluting impurities.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column, balancing analysis time and pressure.
Injection Volume	20 µL	Standard volume for achieving good peak shape and sensitivity.
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.
Detector	UV/PDA Detector	Photodiode Array (PDA) allows for monitoring at multiple wavelengths and assessing peak purity.
Wavelength	200 nm	Cyclophosphamide and its related compounds lack a strong chromophore, requiring detection at a low UV wavelength for adequate sensitivity.[8]

System Suitability and Acceptance Criteria

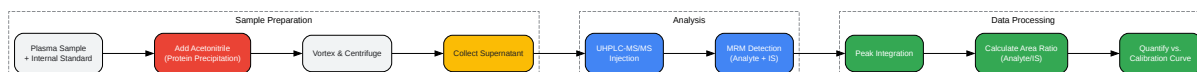
Before sample analysis, inject a mid-level calibration standard five times. The system is deemed suitable for use if it meets the following criteria, based on common pharmaceutical practices.[9]

Parameter	Acceptance Criteria
Tailing Factor	Not More Than (NMT) 2.0
Relative Standard Deviation (RSD)	NMT 2.0% for peak area and retention time

Protocol 2: Quantification in Human Plasma by UHPLC-MS/MS

This protocol describes a rapid and sensitive method for quantifying **N-Dechloroethyl Cyclophosphamide** in human plasma, suitable for clinical and toxicological studies.[10]

Experimental Workflow



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Workflow for UHPLC-MS/MS bioanalysis of **N-Dechloroethyl Cyclophosphamide**.

Materials and Reagents

- **N-Dechloroethyl Cyclophosphamide** CRS
- Internal Standard (IS): **N-Dechloroethyl Cyclophosphamide-d4** is ideal. If unavailable, a structurally similar compound like Tinidazole can be used.[5][10]

- Control Human Plasma (with K₂EDTA anticoagulant)
- Acetonitrile (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Water (LC-MS Grade)

Step-by-Step Protocol

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Standard & QC Stock Solutions: Prepare separate stock solutions of **N-Dechloroethyl Cyclophosphamide** and the IS in methanol or acetonitrile (e.g., 1 mg/mL).
- Working Solutions: Prepare intermediate working solutions by diluting the stock solutions in 50:50 acetonitrile:water.
- Calibration Curve and QC Sample Preparation:
 - Spike control human plasma with the appropriate working solutions to create a calibration curve (e.g., 20-5000 ng/mL) and at least three levels of quality control (QC) samples (low, mid, high).^[10] The Limit of Quantification (LOQ) for this method is reported to be 20 ng/mL.^[10]
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample, standard, or QC, add 20 µL of the IS working solution.
 - Add 300 µL of acetonitrile (containing 0.1% formic acid).^[10] This 3-fold volume of organic solvent effectively precipitates plasma proteins.
 - Vortex vigorously for 1 minute.
 - Centrifuge at 13,000 rpm for 10 minutes to pellet the precipitated proteins.

- Carefully transfer the supernatant to an autosampler vial for analysis.
- UHPLC-MS/MS Analysis: Inject the prepared samples. The total run time can be as short as 2.5 minutes.[\[10\]](#)

Instrumental Conditions

Parameter	Condition	Rationale
UHPLC System	Waters Acquity or equivalent	UHPLC systems provide higher resolution and faster run times compared to conventional HPLC.
Column	Agilent Poroshell 120 SB-C18 (2.1 x 75 mm, 2.7 µm) or similar sub-3 µm core-shell column	Core-shell columns offer high efficiency at lower backpressures, enabling rapid separations. [10]
Mobile Phase	Gradient elution with 0.1% Formic Acid in Water (A) and Acetonitrile (B)	A gradient is essential for rapid elution and separation from matrix components. Formic acid aids in protonation for positive ion ESI. [10]
Flow Rate	0.5 mL/min	A higher flow rate is typical for UHPLC and contributes to the short analysis time. [10]
MS System	Sciex API 4000, Waters Xevo TQ-S, or equivalent triple quadrupole mass spectrometer	A triple quadrupole is required for quantitative Multiple Reaction Monitoring (MRM) experiments.
Ionization	Electrospray Ionization (ESI), Positive Mode	ESI is a soft ionization technique suitable for polar molecules. The nitrogen-containing structure of the analyte is readily protonated in positive mode. [10]
MRM Transitions	To be determined empirically by infusing the analyte and IS. Example transitions would be $[M+H]^+$ > characteristic fragment ion.	MRM provides the high degree of selectivity and sensitivity needed for bioanalysis.

Method Validation and Acceptance Criteria

The method must be validated according to regulatory guidelines (e.g., FDA or EMA). Key parameters and typical acceptance criteria are summarized below.^[10]

Validation Parameter	Acceptance Criteria
Linearity (r^2)	≥ 0.99
Lower Limit of Quantification (LLOQ)	S/N > 10; Precision < 20%; Accuracy $\pm 20\%$
Intra- & Inter-day Precision (%CV)	< 15% (except LLOQ)
Intra- & Inter-day Accuracy (%Bias)	$\pm 15\%$ (except LLOQ)
Matrix Effect & Recovery	Consistent and reproducible

Conclusion

The accurate quantification of **N-Dechloroethyl Cyclophosphamide** is a critical task in both pharmaceutical quality control and clinical research. The protocols presented in this application note provide robust, validated frameworks for this purpose. The selection of HPLC-UV for pharmaceutical analysis and UHPLC-MS/MS for bioanalysis represents a best-practice approach, leveraging the strengths of each technique for its intended application. The successful implementation of these methods relies on the use of high-purity, certified analytical standards and a thorough understanding of the principles of chromatographic separation and detection.

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